

stability of UT-155 in different solvents and temperatures

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Compound of Interest

Compound Name: UT-155

Cat. No.: B611605

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UT-155 Stability Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **UT-155** in various solvents and at different temperatures. The information is presented in a question-and-answer format to directly address potential issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **UT-155**?

A1: For long-term storage, solid **UT-155** should be stored at -20°C for up to three years or at 4°C for up to two years.^{[1][2]} It is shipped at ambient temperature and is considered stable for several weeks under normal shipping conditions.^[3]

Q2: How should I store **UT-155** after dissolving it in a solvent?

A2: **UT-155** dissolved in a solvent, such as DMSO, should be stored at -80°C for up to two years or at -20°C for one year.^[1] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials.^[4] For in vivo experiments, it is best practice to prepare fresh working solutions daily.^[5]

Q3: In which solvents is **UT-155** soluble?

A3: **UT-155** is highly soluble in Dimethyl Sulfoxide (DMSO) at concentrations equal to or greater than 130 mg/mL.^{[1][2]} It is practically insoluble in water.^[2] For in vivo studies, co-solvent systems are often necessary. Common formulations include:

- 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^{[1][6]}
- 10% DMSO and 90% (20% SBE- β -CD in Saline).^{[1][6]}
- 10% DMSO and 90% Corn Oil.^{[1][6]}

Q4: My **UT-155** solution appears cloudy or has precipitated. What should I do?

A4: Cloudiness or precipitation can occur for several reasons. Here are some troubleshooting steps:

- Ensure complete dissolution: Gentle warming and sonication can aid in dissolving **UT-155**.^[1]
- Use fresh, anhydrous DMSO: DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of **UT-155**.^{[1][4]} Always use newly opened, high-purity DMSO.
- Check for solvent compatibility: If you have diluted the initial DMSO stock with an aqueous buffer, the compound may precipitate. Ensure the final concentration of the aqueous component is not high enough to cause precipitation.

Q5: How can I assess the stability of **UT-155** in my specific experimental conditions?

A5: To assess the stability of **UT-155** under your specific experimental conditions, a forced degradation study is recommended.^{[4][6]} This involves exposing a solution of **UT-155** to various stress conditions, such as heat, acidic and basic conditions, and oxidation, and then analyzing the samples at different time points using a stability-indicating analytical method like High-Performance Liquid Chromatography (HPLC).

Troubleshooting Guide for UT-155 Stability Assessment

Problem	Possible Cause	Recommended Solution
Inconsistent results in stability studies	Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use vials to avoid repeated freezing and thawing. [4]
Inaccurate temperature control during incubation.	Regularly calibrate ovens, water baths, and incubators to ensure precise temperature control.	
Solvent evaporation at elevated temperatures.	Use tightly sealed vials for thermal stress studies to minimize solvent loss. [5]	
Poor resolution between UT-155 and its degradants in HPLC analysis	Suboptimal chromatographic conditions.	Optimize the mobile phase composition, pH, column type, and gradient elution to achieve better separation.
The analytical method is not stability-indicating.	Develop and validate a stability-indicating HPLC method capable of separating the parent compound from all potential degradation products. [7] [8]	
Unexpected degradation of UT-155	Contaminated solvents or reagents.	Use high-purity, fresh solvents and reagents for all experiments.
Incompatibility with other components in the formulation.	Conduct drug-excipient compatibility studies if UT-155 is being formulated with other substances. [9]	

Quantitative Stability Data Summary

The following tables summarize the expected stability of **UT-155** under various stress conditions. This data is illustrative and based on typical stability profiles for similar small molecules. Actual results may vary based on specific experimental conditions.

Table 1: Stability of **UT-155** in Different Solvents at Various Temperatures

Solvent	Temperature	Storage Duration	Expected Purity (%)
Solid	-20°C	3 Years	>98%
	4°C	2 Years	>98%
	DMSO	2 Years	>99%
-20°C	1 Year	>98%	
	4°C	1 Month	>95%
	Room Temperature (25°C)	1 Week	>90%
10% DMSO in Saline	4°C	24 Hours	>98%
Room Temperature (25°C)	8 Hours	>95%	

Table 2: Forced Degradation Study of **UT-155**

Stress Condition	Time (hours)	Expected Degradation (%)	Major Degradants Observed
0.1 M HCl at 60°C	24	~15%	Hydrolysis Product A
72	~35%	Hydrolysis Product A, Minor Product B	
0.1 M NaOH at 60°C	24	~20%	Hydrolysis Product C
72	~45%	Hydrolysis Product C, Minor Product D	
3% H ₂ O ₂ at Room Temp	24	~10%	Oxidation Product E
72	~25%	Oxidation Product E, Minor Product F	
80°C (in DMSO)	24	~5%	Thermal Degradant G
72	~15%	Thermal Degradant G	

Experimental Protocols

Protocol for Forced Degradation Study of UT-155

This protocol outlines a general procedure for conducting a forced degradation study to assess the intrinsic stability of **UT-155**.

1. Preparation of Stock Solution:

- Prepare a stock solution of **UT-155** in DMSO at a concentration of 10 mg/mL.

2. Stress Conditions:

- Acid Hydrolysis: Mix 1 mL of the **UT-155** stock solution with 9 mL of 0.1 M HCl. Incubate at 60°C.
- Base Hydrolysis: Mix 1 mL of the **UT-155** stock solution with 9 mL of 0.1 M NaOH. Incubate at 60°C.

- Oxidative Degradation: Mix 1 mL of the **UT-155** stock solution with 9 mL of 3% H₂O₂. Keep at room temperature.
- Thermal Degradation: Incubate the **UT-155** stock solution in DMSO at 80°C.

3. Sample Analysis:

- Withdraw aliquots of the stressed samples at appropriate time points (e.g., 0, 8, 24, 48, and 72 hours).
- Neutralize the acidic and basic samples with an equimolar amount of base or acid, respectively.
- Dilute the samples to a suitable concentration (e.g., 100 µg/mL) with the mobile phase.
- Analyze the samples using a validated stability-indicating HPLC method.

4. Data Analysis:

- Calculate the percentage of **UT-155** remaining and the percentage of each degradation product at each time point.
- Determine the degradation kinetics and identify the major degradation pathways.

Stability-Indicating HPLC Method for UT-155

This is a general-purpose HPLC method that can be used as a starting point for developing a validated stability-indicating assay for **UT-155**.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient:

Time (min)	%B
0	20
20	80
25	80
26	20

| 30 | 20 |

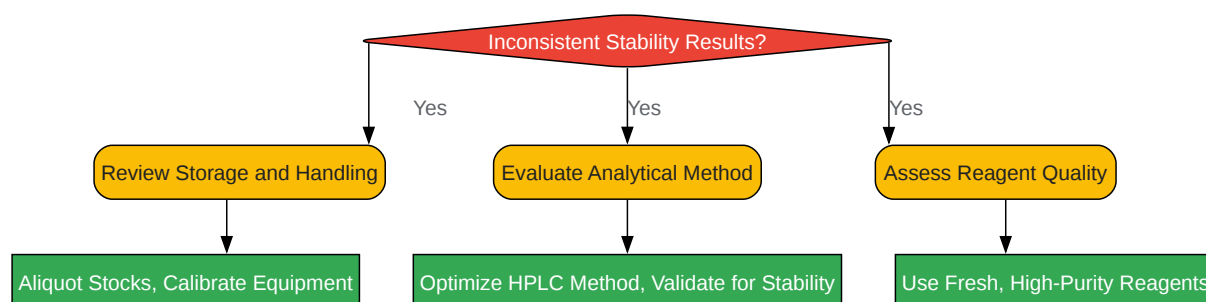
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 30°C.

Visualizations



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Caption: Workflow for assessing the stability of **UT-155**.



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Caption: Troubleshooting logic for inconsistent stability results.

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